

Application Notes and Protocols: CHIR-124

Stock Solution and Working Concentration

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Compound of Interest

Compound Name: *IKs124*

Cat. No.: *B15571290*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: CHIR-124 is a potent and selective, cell-permeable inhibitor of Checkpoint Kinase 1 (Chk1), a critical regulator of cell cycle checkpoints in response to DNA damage.[1][2] With an in-vitro IC₅₀ value of 0.3 nM, it demonstrates high selectivity for Chk1 over other kinases like Chk2, CDK2/4, and Cdc2.[3] CHIR-124 functions by abrogating the S and G2-M checkpoints, which is particularly effective in potentiating the cytotoxicity of DNA-damaging agents and topoisomerase poisons (e.g., camptothecin, SN-38) in cancer cells, especially those with p53 mutations.[3][4] These application notes provide detailed protocols for the preparation of stock solutions and working dilutions of CHIR-124 for both in-vitro and in-vivo research.

CHIR-124 Properties and Solubility

Understanding the physicochemical properties of CHIR-124 is crucial for accurate and reproducible experimental results.

Table 1: Physicochemical Properties of CHIR-124

Property	Value	Reference
Molecular Weight	419.91 g/mol	[3][5]
Molecular Formula	C23H22ClN5O	[3][5]
CAS Number	405168-58-3	[3]
Appearance	White to beige solid powder	

| Purity | ≥98% (HPLC) | |

Table 2: Solubility of CHIR-124

Solvent	Solubility	Notes
DMSO	≥ 7 mg/mL (~16.7 mM)	Solubilities up to 25 mM have been reported.[3][6] Use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.[3] Sonication or warming to 37°C can aid dissolution.[7]
Water	Insoluble	[3][6]
Ethanol	Insoluble	[3][6]

| 0.1N HCl (aq) | Soluble |[8] |

Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting point for most in-vitro experiments.

Materials:

- CHIR-124 powder

- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Safety Precautions:

- CHIR-124 is a potent bioactive compound. Handle with care.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Perform all weighing and dissolution steps in a chemical fume hood.

Procedure:

- Equilibrate: Allow the CHIR-124 vial to warm to room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of CHIR-124 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.2 mg of CHIR-124.
- Dissolve: Add the appropriate volume of fresh DMSO to the CHIR-124 powder.
- Mix: Vortex the solution thoroughly until the powder is completely dissolved. If precipitation occurs, gentle warming at 37°C or brief sonication can be used to facilitate dissolution.^[7]
- Verify: Ensure the solution is clear and free of any visible particulates.

Table 3: Mass of CHIR-124 for 10 mM Stock Solution

Desired Stock Volume	Mass of CHIR-124 to Weigh (MW = 419.91)
100 µL	0.42 mg
500 µL	2.10 mg
1 mL	4.20 mg

| 5 mL | 21.0 mg |

Storage and Stability

Proper storage is essential to maintain the activity and integrity of CHIR-124.

Table 4: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder	-20°C	≥ 3 years	Store in a dry, dark place. [3] [5]
Stock Solution (in DMSO)	-80°C	1-2 years	Recommended for long-term storage. [3] [9]

| Stock Solution (in DMSO) | -20°C | 1 month | Suitable for short-term storage.[\[3\]](#) |

Best Practice: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[3\]](#)

Protocol: Preparation of Working Concentrations

This protocol outlines the serial dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for experimental use.

Procedure:

- Pre-warm Medium: Before dilution, warm the cell culture medium or assay buffer to 37°C to prevent precipitation of the compound upon dilution.^[7]
- Intermediate Dilution (Optional): For very low final concentrations, it is advisable to perform an intermediate dilution of the 10 mM stock solution in DMSO first (e.g., to 1 mM).
- Final Dilution: Add the required volume of the CHIR-124 stock solution to the pre-warmed medium or buffer. Mix immediately and thoroughly by gentle inversion or pipetting. Do not vortex cell culture medium containing serum.
- Calculation: Use the formula $C_1V_1 = C_2V_2$ to determine the required volumes.
 - C_1 = Concentration of stock solution (e.g., 10 mM)
 - V_1 = Volume of stock solution to add
 - C_2 = Desired final working concentration (e.g., 100 nM)
 - V_2 = Final volume of working solution

Example: To prepare 10 mL of a 100 nM working solution from a 10 mM stock:

- $V_1 = (C_2 * V_2) / C_1$
- $V_1 = (100 \text{ nM} * 10 \text{ mL}) / 10 \text{ mM} = (0.1 \text{ } \mu\text{M} * 10 \text{ mL}) / 10,000 \text{ } \mu\text{M} = 0.0001 \text{ mL} = 0.1 \text{ } \mu\text{L}$
- Note: This volume is too small to pipette accurately. It is better to first make a 1:100 intermediate dilution of the stock (to 100 μM) and then add 10 μL of the intermediate to the 10 mL final volume.

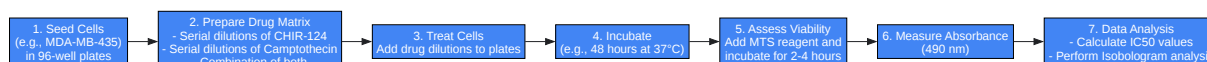
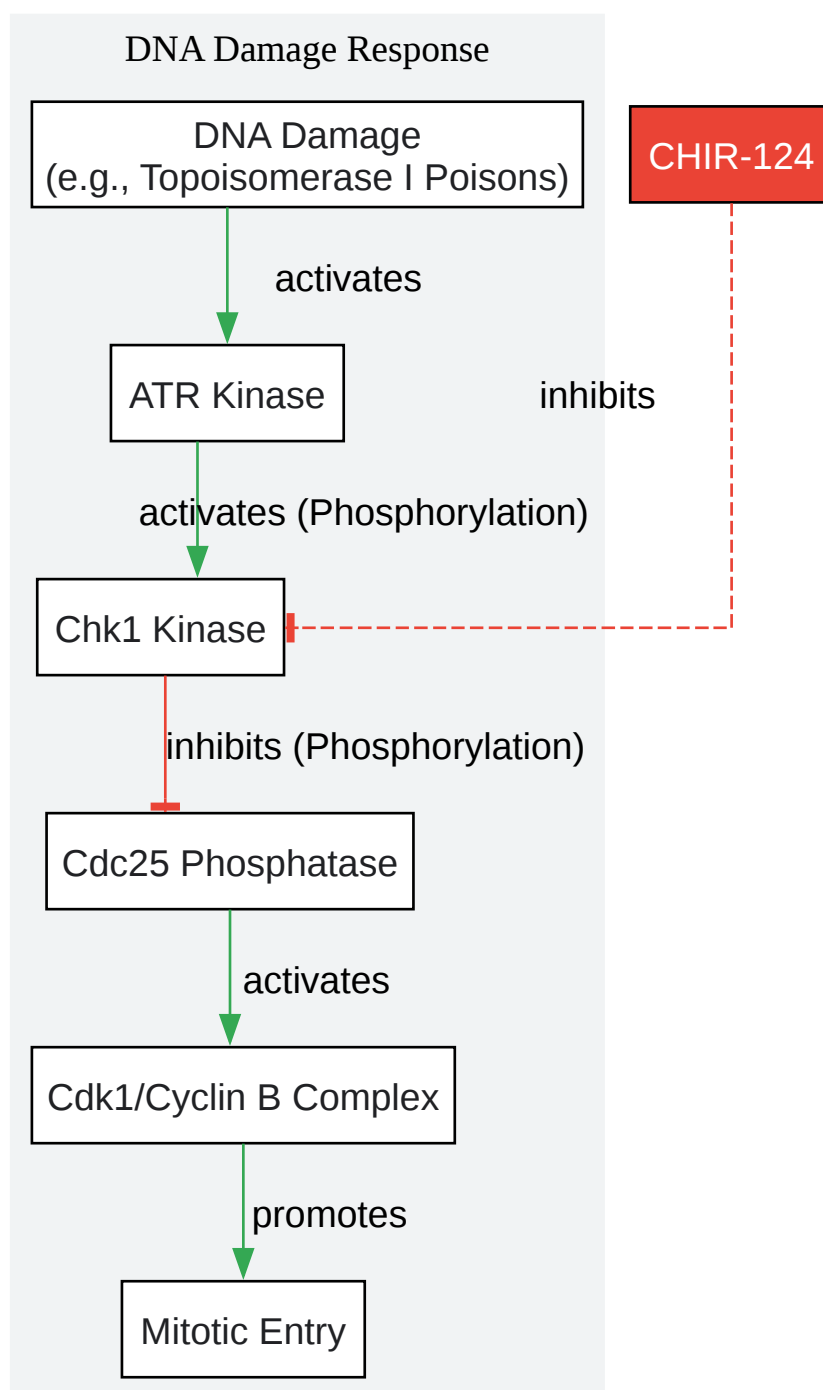
Table 5: Example Working Concentrations from Literature

Application	Cell Line / System	Working Concentration	Reference
Chk1 Inhibition (in-vitro)	Cell-free kinase assay	IC50 = 0.3 nM	[3]
Cytotoxicity	MDA-MB-435 cells	EC50 = 80 nM	[3]
Checkpoint Abrogation	HCT116 p53-/- cells	100 nM	[9]
Synergy with SN-38	Various cancer cell lines	≥ 0.9 nM	[9]

| In-vivo Studies | Breast cancer xenograft model | 10 or 20 mg/kg (oral) |[3][9] |

CHIR-124 Mechanism of Action: Signaling Pathway

CHIR-124 targets the DNA damage response (DDR) pathway. In response to DNA damage, the ATR kinase is activated, which in turn phosphorylates and activates Chk1. Chk1 then phosphorylates and inactivates Cdc25 phosphatases, preventing the activation of Cyclin-dependent kinases (e.g., Cdk1/Cyclin B) and causing cell cycle arrest at the G2-M checkpoint. This allows time for DNA repair. By inhibiting Chk1, CHIR-124 prevents the inactivation of Cdc25, leading to premature mitotic entry despite the presence of DNA damage, ultimately resulting in mitotic catastrophe and apoptosis, particularly in p53-deficient cells.[2][4][10]



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